

Navigating the Safe Disposal of Dimethylglyoxime: A Procedural Guide

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Dimethylglyoxime

CAS No.: 17117-97-4

Cat. No.: B3433209

[Get Quote](#)

For researchers and professionals in laboratory settings, the proper handling and disposal of chemical reagents are paramount to ensuring safety and environmental compliance.

Dimethylglyoxime (DMG), a standard reagent used in analytical chemistry, particularly for the detection of nickel, is classified as a flammable solid and requires specific procedures for its disposal.^{[1][2]} Adherence to these guidelines is crucial to mitigate risks such as ignition, accidental exposure, and environmental contamination.

This guide provides a comprehensive, step-by-step protocol for the safe disposal of **dimethylglyoxime**, whether in solid form or as a solution. It is essential to consult your institution's Environmental Health and Safety (EHS) department, as local, state, and national regulations must be followed.^{[3][4][5]}

Key Chemical and Safety Data

The following table summarizes essential quantitative data for **dimethylglyoxime**, providing a quick reference for safety and handling.

Parameter	Value	Notes
UN Number	1325[4]	For transport, classified as a Flammable solid, organic, n.o.s.
GHS Classification	Flammable Solid, Category 2[1]	Indicates that it is a flammable solid.
Melting Point	239 - 241 °C / 462.2 - 465.8 °F[6]	Decomposes upon melting.
Flash Point (1% Solution in Ethanol)	57°F[7]	The solution is a flammable liquid.[7]
Solubility in Water	Low / Insoluble	Should not be disposed of down the drain.[3][8]
Hazard Statements	H228: Flammable solid[1]	Keep away from heat, sparks, open flames, and other ignition sources.[1]
Disposal Consideration	Hazardous Waste[5][9]	Must be disposed of through a licensed waste disposal company in accordance with all applicable regulations.[2][4][6][10]

Standard Operating Protocol for Dimethylglyoxime Disposal

This protocol outlines the necessary steps for the safe handling and disposal of **dimethylglyoxime** waste.

1. Personal Protective Equipment (PPE) and Safety Precautions:

- Eye Protection: Always wear chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[8]

- Hand Protection: Wear appropriate chemical-resistant gloves. Gloves must be inspected before use, and proper removal techniques should be employed to avoid skin contact.[1][4]
- Body Protection: Wear a lab coat or other protective clothing to prevent skin exposure.[8]
- Ventilation: Handle **dimethylglyoxime** in a well-ventilated area or under a chemical fume hood to avoid inhalation of dust or vapors.[6][8]
- Ignition Sources: As **dimethylglyoxime** is a flammable solid, ensure there are no open flames, sparks, or hot surfaces nearby.[1][4] Use non-sparking tools when handling the material.[11]

2. Waste Characterization and Segregation:

- Identify Waste Type: Determine if the waste is solid **dimethylglyoxime**, a solution (e.g., in ethanol), or contaminated materials (e.g., filter paper, gloves, paper towels).
- Segregate Waste: Do not mix **dimethylglyoxime** waste with other waste streams unless explicitly permitted by your institution's EHS guidelines.[4] Keep it separate from incompatible materials such as strong oxidizing agents.[8]

3. Containerization and Labeling:

- Select Appropriate Container: Use a designated, properly sealed, and compatible hazardous waste container. The container must be in good condition and not leak. For solid waste, a securely sealed drum or pail is appropriate. For liquid waste, use a container approved for flammable liquids.
- Label Container Clearly: The container must be clearly labeled as "Hazardous Waste." The label should also include:
 - The full chemical name: "**Dimethylglyoxime**" (and any solvents, e.g., "in Ethanol").
 - The associated hazards (e.g., "Flammable Solid," "Toxic").
 - The date accumulation started.
 - The name of the principal investigator or lab group.

4. Spill Management:

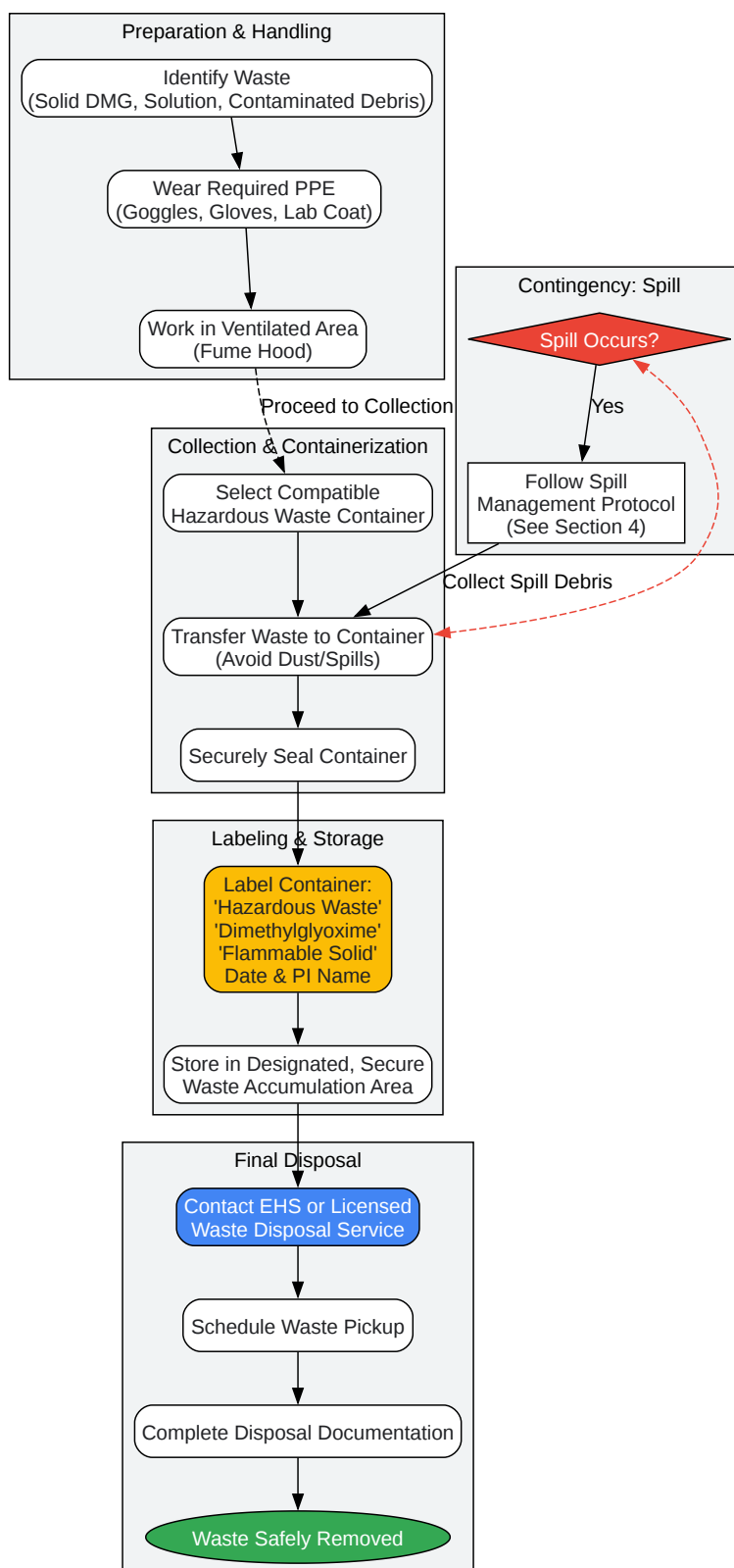
- Minor Spills (Solid):
 - Remove all ignition sources from the area.[3]
 - Wearing appropriate PPE, gently sweep or vacuum up the spilled material and place it in a suitable, labeled container for disposal.[8][12]
 - Avoid generating dust.[3][12] If necessary, wet-brushing can be used.[4]
- Major Spills:
 - Evacuate the area and alert personnel.[3]
 - Contact your institution's EHS or emergency response team immediately.[3]
 - Prevent the spill from entering drains or waterways.[1][4]

5. Final Disposal Procedure:

- Storage: Store the sealed and labeled hazardous waste container in a designated, well-ventilated, and secure waste accumulation area away from heat and ignition sources.[4][6]
- Arrange for Pickup: Contact your institution's EHS or a licensed professional waste disposal service to arrange for the collection of the hazardous waste.[2][4][10]
- Do Not Dispose in Regular Trash or Drains: Under no circumstances should **dimethylglyoxime** or its containers be disposed of in the regular trash or poured down the sewer drain.[3][9][11] Empty containers should be treated as hazardous waste as they retain product residue.[4][5]

Visualizing the Disposal Workflow

The following diagram illustrates the logical steps and decision points in the **dimethylglyoxime** disposal process, from initial handling to final removal by a certified service.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. sds.mcmaster.ca [sds.mcmaster.ca]
- 2. orgchemboulder.com [orgchemboulder.com]
- 3. datasheets.scbt.com [datasheets.scbt.com]
- 4. chemicalbook.com [chemicalbook.com]
- 5. lobachemie.com [lobachemie.com]
- 6. durhamtech.edu [durhamtech.edu]
- 7. labdepotinc.com [labdepotinc.com]
- 8. fishersci.com [fishersci.com]
- 9. carloth.com [carloth.com]
- 10. store.apolloscientific.co.uk [store.apolloscientific.co.uk]
- 11. pentachemicals.eu [pentachemicals.eu]
- 12. westliberty.edu [westliberty.edu]
- To cite this document: BenchChem. [Navigating the Safe Disposal of Dimethylglyoxime: A Procedural Guide]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b3433209/docs#navigating-the-safe-disposal-of-dimethylglyoxime-a-procedural-guide>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)